

solubility of deltamethric acid in organic solvents

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Compound of Interest		
Compound Name:	Deltamethric acid	
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An In-depth Technical Guide to the Solubility of Deltamethrin in Organic Solvents

Audience: Researchers, scientists, and drug development professionals.

Introduction

Deltamethrin is a potent synthetic pyrethroid insecticide widely utilized in agriculture and public health for its high efficacy against a broad spectrum of pests. Chemically, deltamethrin is an ester of a dibromo-substituted chrysanthemic acid analogue and an α -cyano-3-phenoxybenzyl alcohol.[1] It is crucial to note that while derived from a carboxylic acid, the active compound is deltamethrin, an ester, and not "deltamethrin acid." This guide focuses on the solubility of deltamethrin, as the vast majority of scientific literature pertains to this form.

The solubility of deltamethrin in various solvents is a critical physical property that dictates its formulation, bioavailability, environmental fate, and the design of analytical methods. For researchers and professionals in drug development and crop protection, a thorough understanding of its solubility profile is essential for creating effective and stable formulations, as well as for conducting toxicological and environmental impact studies. This document provides a comprehensive overview of deltamethrin's solubility in common organic solvents, details established experimental protocols for its determination, and visualizes key workflows and mechanisms.

Quantitative Solubility Data



The solubility of deltamethrin varies significantly across different organic solvents, reflecting its relatively nonpolar chemical structure. Generally, it exhibits high solubility in aromatic and chlorinated hydrocarbons and ketones, and lower solubility in alcohols. The following table summarizes the quantitative solubility data for technical grade deltamethrin in several organic solvents at a standard temperature.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Reference
Dioxane	20	900	[1]
Cyclohexanone	20	750	[1][2]
Dichloromethane	20	700	[2]
Acetone	20	500	[1][2]
Benzene	20	450	[2]
Dimethyl Sulphoxide	20	450	[2]
Xylene	20	250	[1][2]
Ethanol	20	15	[1]
Isopropanol	20	6	[2]

Note: Deltamethrin is practically insoluble in water, with reported values typically less than 0.002 mg/L at 20-25°C.[1][2][3]

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The "shake-flask" or equilibrium solubility method is the most reliable and widely accepted technique, particularly for compounds with low to moderate solubility.[4]

Principle

An excess amount of the solid compound (deltamethrin) is added to the solvent of interest. The mixture is agitated at a constant temperature for a sufficient period to allow the system to reach equilibrium, creating a saturated solution. After equilibrium is achieved, the undissolved solid is



separated from the saturated solution. The concentration of the solute in the clear, saturated filtrate is then measured using a suitable analytical technique.

Key Methodologies

- 1. Materials and Equipment:
- Solute: Technical grade deltamethrin (≥98% purity).[1][3]
- Solvents: High-purity (e.g., HPLC grade) organic solvents.
- Apparatus:
 - Analytical balance (±0.1 mg accuracy).
 - Glass vials or flasks with screw caps.
 - Constant temperature shaker bath or orbital shaker in a temperature-controlled incubator.
 - Syringes and syringe filters (e.g., 0.22 μm or 0.45 μm PTFE) compatible with the organic solvent.
 - Volumetric flasks and pipettes.
 - Analytical instrument for quantification (e.g., HPLC-UV, GC-ECD).
- 2. Experimental Procedure (Shake-Flask Method):
- Preparation: Add an excess amount of crystalline deltamethrin to a series of glass vials. The amount should be sufficient to ensure a solid phase remains at equilibrium.
- Solvent Addition: Accurately pipette a known volume of the desired organic solvent into each vial.
- Equilibration: Seal the vials tightly and place them in a mechanical shaker or agitator set to a constant temperature (e.g., 20°C or 25°C). Agitate the samples for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached. Preliminary experiments should be conducted to determine the time required to achieve equilibrium.



Phase Separation: After equilibration, allow the vials to stand undisturbed at the same
constant temperature to let the excess solid settle. Carefully withdraw a sample of the
supernatant using a syringe. Immediately pass the solution through a syringe filter (prerinsed with the same solution) into a clean vial to remove all undissolved particles.

Quantification:

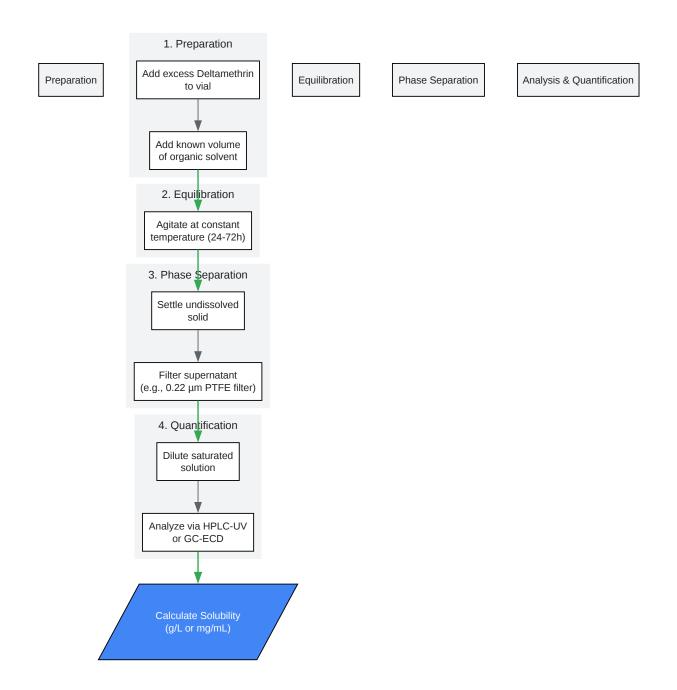
- Prepare a series of standard solutions of deltamethrin of known concentrations in the same solvent.
- Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the linear range of the analytical instrument.
- Analyze the standard solutions and the diluted sample solution using a validated analytical method. High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography with Electron Capture Detection (GC-ECD) are common and highly sensitive methods for deltamethrin analysis.[5]
- Construct a calibration curve from the standard solutions and determine the concentration of deltamethrin in the diluted sample.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in g/L or mg/mL.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical workflow of the shake-flask method for determining the solubility of deltamethrin.





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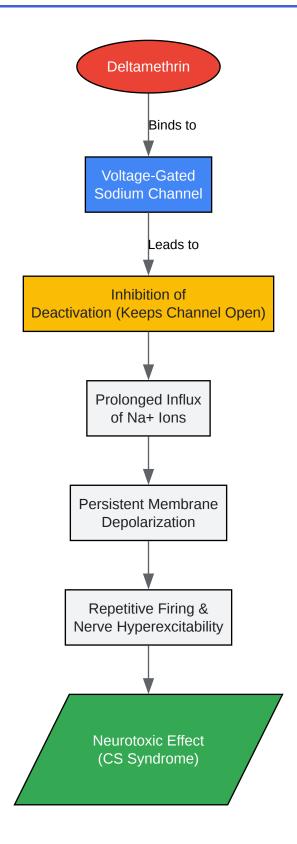


Caption: Experimental workflow for deltamethrin solubility determination using the shake-flask method.

Simplified Signaling Pathway for Deltamethrin's Neurotoxicity

Deltamethrin is classified as a Type II pyrethroid, which produces a distinct neurotoxic effect. Its primary mode of action involves altering the function of voltage-gated sodium channels in nerve cells. The following diagram illustrates this logical relationship.





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Caption: Simplified mode of action pathway for deltamethrin-induced neurotoxicity.



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